

Personal protective equipment for handling 3-Chloropropionitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloropropionitrile

Cat. No.: B165592

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Essential Safety and Handling Guide for 3-Chloropropionitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Chloropropionitrile**, a combustible liquid that is fatal if swallowed, in contact with skin, or inhaled.^[1] Adherence to these procedures is paramount for ensuring laboratory safety.

Hazard Summary

3-Chloropropionitrile is a colorless liquid that poses significant health risks.^[2] It is irritating to the eyes, skin, and respiratory system.^{[3][4]} The substance can be absorbed through the skin, increasing exposure risk.^[5] Due to its toxicity, it should be handled with extreme caution in a well-ventilated area, preferably within a chemical fume hood.^{[3][4]}

Quantitative Data for 3-Chloropropionitrile	
CAS Number	542-76-7
Molecular Formula	C3H4ClN
Flash Point	83 °C (181.40 °F)[3]
NFPA Rating	Health: 2, Flammability: 2, Instability: 1[3]
Oral LD50 (mouse)	9 mg/kg[3]
Oral LD50 (rat)	10 mg/kg[3]

Personal Protective Equipment (PPE)

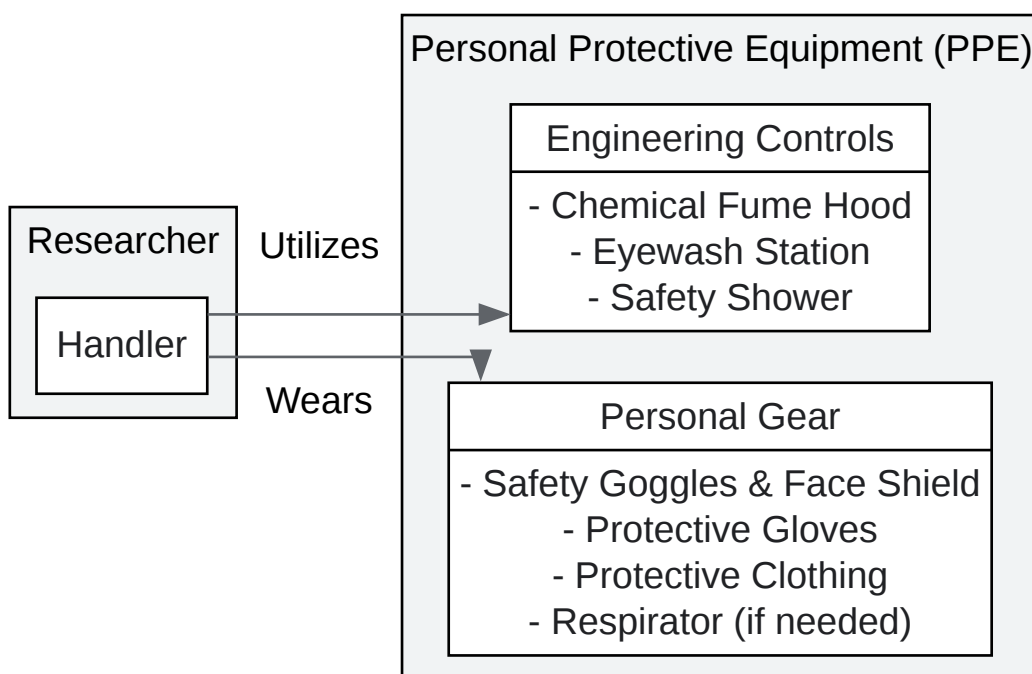
A comprehensive PPE plan is the first line of defense against exposure.

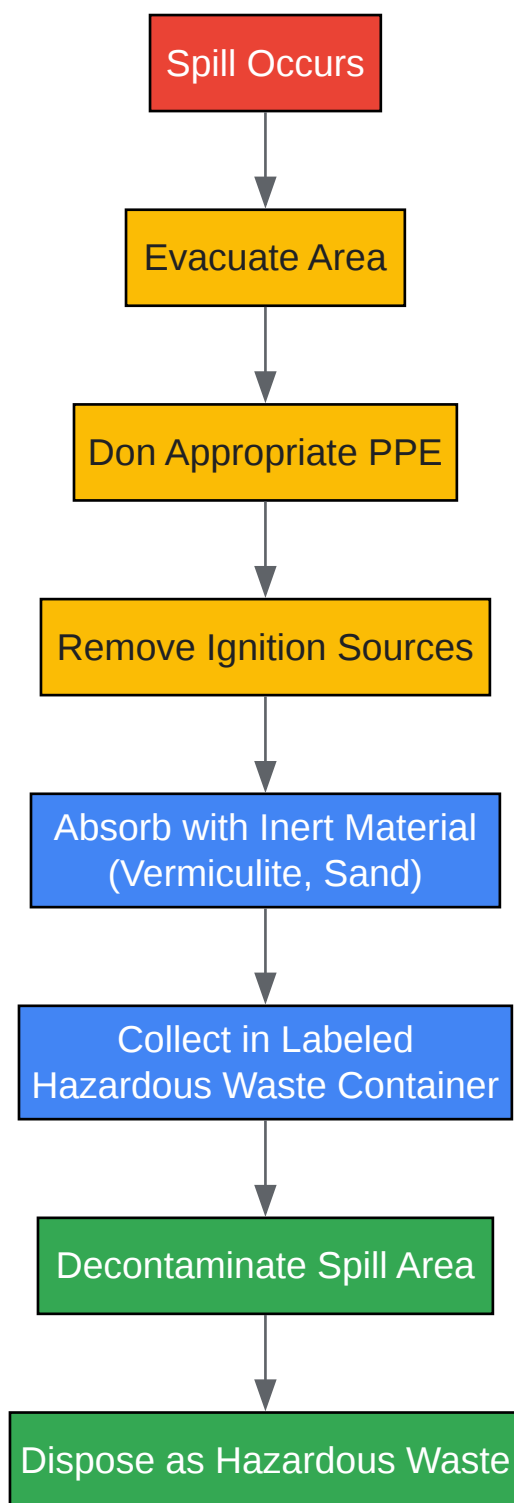
Engineering Controls:

- Always handle **3-Chloropropionitrile** in a well-ventilated area.[1]
- Use a chemical fume hood for all operations.[3][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3][6]

Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles and a face shield.[4]
- Skin Protection:
 - Wear appropriate protective gloves to prevent skin exposure.[3]
 - Wear protective clothing to prevent skin contact.[3] All protective clothing should be clean and put on before work.[5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][6]





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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Chloropropionitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165592#personal-protective-equipment-for-handling-3-chloropropionitrile]

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